

Operational Guide: Safe Disposal of 2-(4-bromophenyl)-N-(propan-2-yl)acetamide

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Compound of Interest

Compound Name: 2-(4-bromophenyl)-N-(propan-2-yl)acetamide

Cat. No.: B5583576

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Executive Summary & Chemical Profile[1]

2-(4-bromophenyl)-N-(propan-2-yl)acetamide is a halogenated organic intermediate, typically used in the synthesis of pharmaceutical compounds (e.g., receptor agonists). As a Senior Application Scientist, I must emphasize that while this specific compound may not have a dedicated "P-list" or "U-list" RCRA designation, its structural moiety—specifically the aryl-bromide bond—dictates its disposal pathway.

The Critical Directive: This compound must never be disposed of in general trash or non-halogenated solvent streams. The presence of bromine requires high-temperature incineration at a licensed facility to prevent the formation of brominated dioxins or incomplete combustion byproducts.

Chemical Identity & Properties

Parameter	Detail
Chemical Name	2-(4-bromophenyl)-N-(propan-2-yl)acetamide
Common Synonyms	N-isopropyl-2-(4-bromophenyl)acetamide
Molecular Formula	C ₁₁ H ₁₄ BrNO
Molecular Weight	~256.14 g/mol
Physical State	Solid (Crystalline Powder)
Solubility	Low in water; soluble in DMSO, Methanol, Dichloromethane
Primary Hazard Class	Irritant (Skin/Eye/Resp); Organohalogen

Hazard Assessment & Pre-Disposal Logic

Before initiating disposal, we must validate the hazard profile. Using the "Read-Across" method from structurally similar compounds (e.g., 4-bromoacetanilide), we apply the Precautionary Principle.

The "Why" Behind the Protocol

- **Halogen Content:** The bromine atom defines the waste stream. Standard commercial incinerators operating at lower temperatures may not fully mineralize organobromines, leading to the release of HBr or brominated organic pollutants. It must go to a facility capable of halogenated waste incineration.
- **Amide Stability:** The acetamide linkage is relatively stable. It does not present an immediate explosion hazard, but it is combustible.
- **Lipophilicity:** The N-isopropyl group increases lipid solubility compared to the parent acetamide, potentially enhancing skin absorption. Double-gloving (Nitrile) is mandatory.

Segregation Strategy

- **INCOMPATIBLES:** Keep away from strong oxidizers (e.g., nitric acid, permanganates) and strong bases.

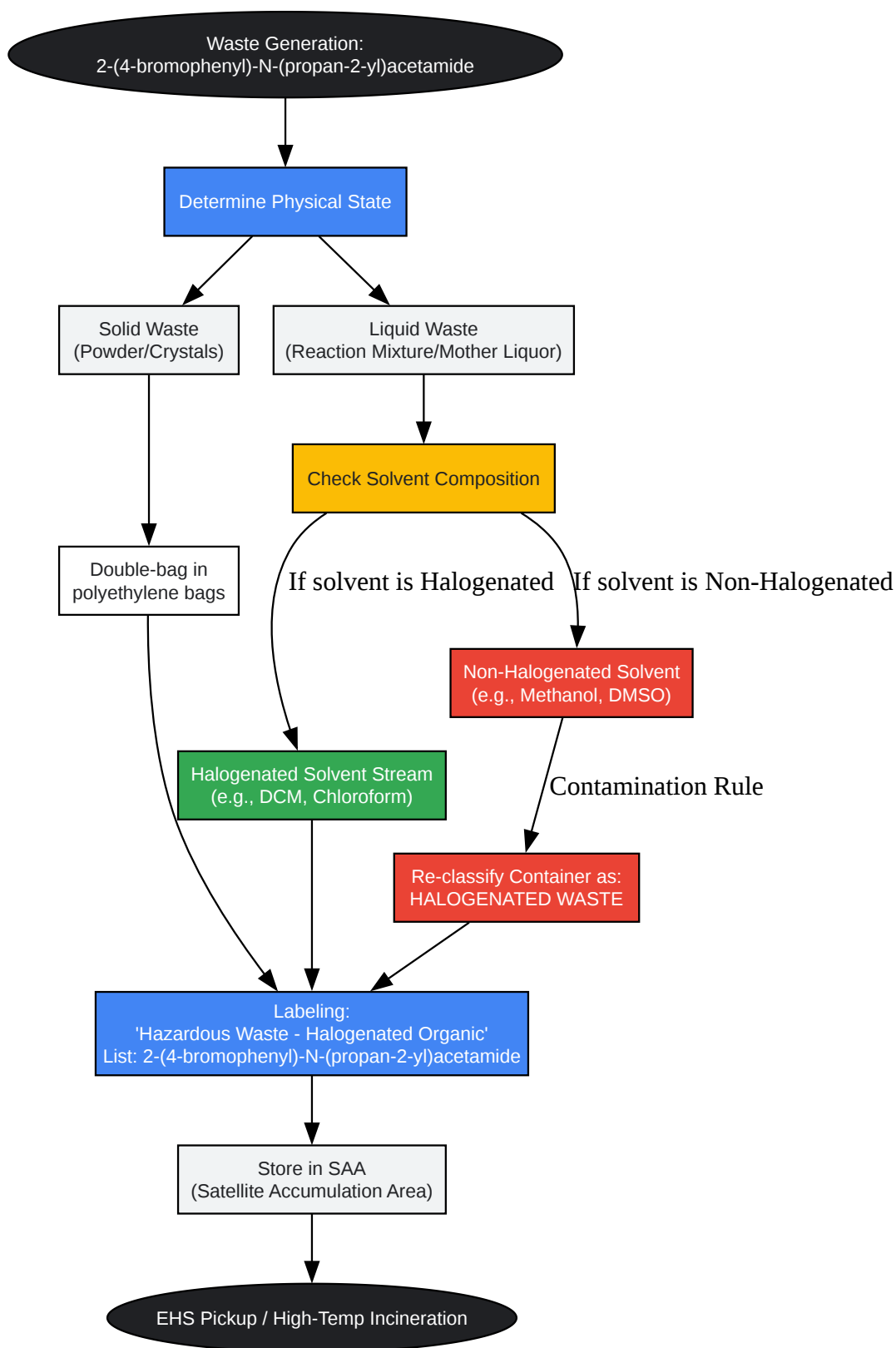
- WASTE STREAM: Halogenated Organic. Do not mix with "Non-Halogenated" solvents (e.g., Acetone/Hexane waste) unless the entire container is re-labeled as Halogenated (which increases disposal costs significantly).

Step-by-Step Disposal Workflow

This protocol covers both the solid compound and its solutions (mother liquors).

Disposal Decision Matrix

The following diagram illustrates the decision logic for disposing of this compound.



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Caption: Operational logic flow for segregating and packaging halogenated amide waste based on physical state.

Detailed Procedures

Scenario A: Disposal of Pure Solid

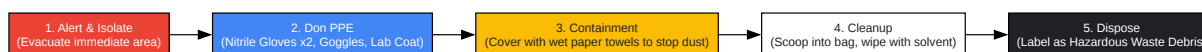
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated solid waste drum.
- Packaging: Do not pour loose powder directly into a large drum. Double-bag the substance in clear polyethylene bags, seal with tape, and place the bag into the waste container.
- Labeling: Affix a hazardous waste tag immediately.^[1]
 - Constituent: **"2-(4-bromophenyl)-N-(propan-2-yl)acetamide"**^[2]
 - Hazard Checkbox: Toxic, Irritant.^[3]
 - Waste Code: Check local regulations (often D001 if combustible, or state-specific halogenated codes).

Scenario B: Disposal of Solutions (HPLC Waste/Mother Liquor)

- Solvent Compatibility: If the compound is dissolved in Methanol or DMSO (non-halogenated), adding it to a "Non-Halogenated" carboy technically contaminates the entire carboy with halogens.
- The Golden Rule: ALWAYS dispose of solutions containing this compound into the Halogenated Waste carboy (blue can/red safety can with yellow band).
 - Reasoning: It is cheaper to treat a small amount of non-halogenated solvent as halogenated than to accidentally contaminate a non-halogenated stream, which can cause regulatory fines or incinerator damage.
- Rinsing: Triple-rinse all glassware with a minimal amount of acetone/dichloromethane and add the rinsate to the Halogenated Waste container.

Emergency Response: Spill Management

In the event of a spill, speed and containment are vital to prevent tracking the irritant powder through the lab.



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Caption: Immediate response workflow for solid spills of brominated acetamides.

Specific Cleanup Steps:

- Dampen: Do not dry sweep. Gently cover the spill with paper towels dampened with water or ethanol to prevent dust generation (inhalation hazard).
- Scoop: Use a plastic scoop or dustpan to lift the wet material.
- Decontaminate: Wipe the surface with an ethanol-soaked pad.
- Waste: Place all towels, gloves, and scoop residue into a clear plastic bag. Label as "Debris contaminated with **2-(4-bromophenyl)-N-(propan-2-yl)acetamide**."

Regulatory Compliance & References

Compliance relies on the "Cradle-to-Grave" management of the chemical. While specific EPA waste codes for this exact molecule may not exist, it falls under the broad category of Halogenated Organic Compounds.

Key Regulatory Frameworks:

- EPA RCRA (40 CFR 261): Although not explicitly P- or U-listed, the generator must determine if the waste exhibits characteristics of toxicity or ignitability. The presence of the halogen defaults the disposal method to specific incineration protocols [1].
- OSHA (29 CFR 1910.1450): "Occupational Exposure to Hazardous Chemicals in Laboratories" dictates the requirement for a Chemical Hygiene Plan (CHP) that includes

specific provisions for handling "compounds of unknown toxicity" by treating them as hazardous [2].

References

- US Environmental Protection Agency.Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration.Standard 1910.1450 - Occupational exposure to hazardous chemicals in laboratories. Available at: [\[Link\]](#)
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Available at: [\[Link\]](#)

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- 3. 2-(4-Bromophenyl)acetamide | C₈H₈BrNO | CID 256951 - PubChem [pubchem.ncbi.nlm.nih.gov]
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